

A Comparative Guide to Correlating Angiotensinogen and Angiotensin II Levels

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Compound of Interest

Compound Name: Angiotensinogen (1-13) (human)

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This guide provides an objective comparison of methodologies for quantifying Angiotensinogen and Angiotensin II, crucial peptides in the renin-angiotensin system (RAS). Understanding the correlation between the precursor, Angiotensinogen, and the primary effector peptide, Angiotensin II, is fundamental for research in hypertension, cardiovascular disease, and renal pathophysiology. This document outlines common experimental approaches, presents typical quantitative data, and details the underlying signaling pathway.

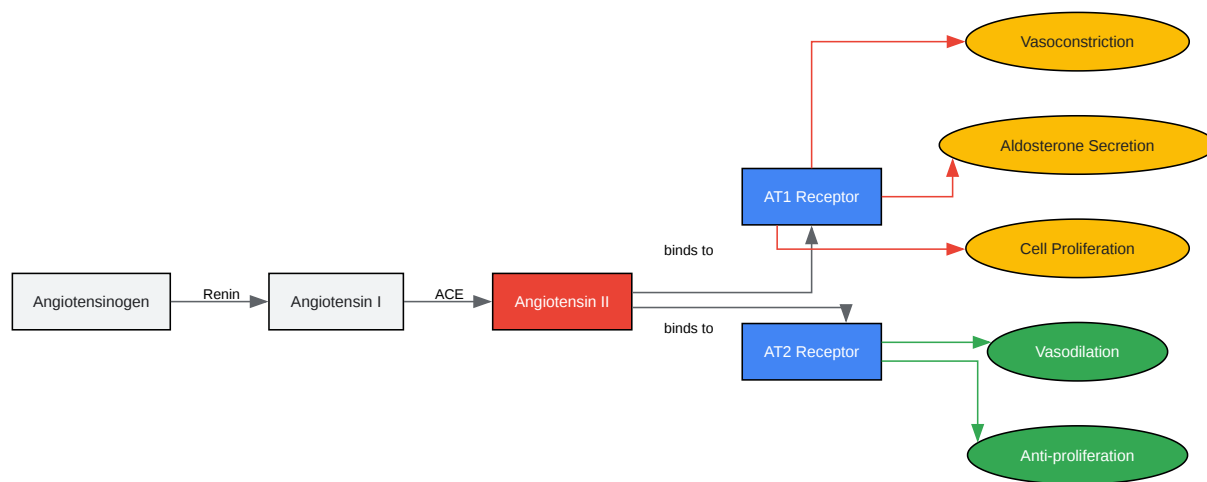
Data Presentation: Angiotensinogen and Angiotensin II Levels in Human Plasma/Serum

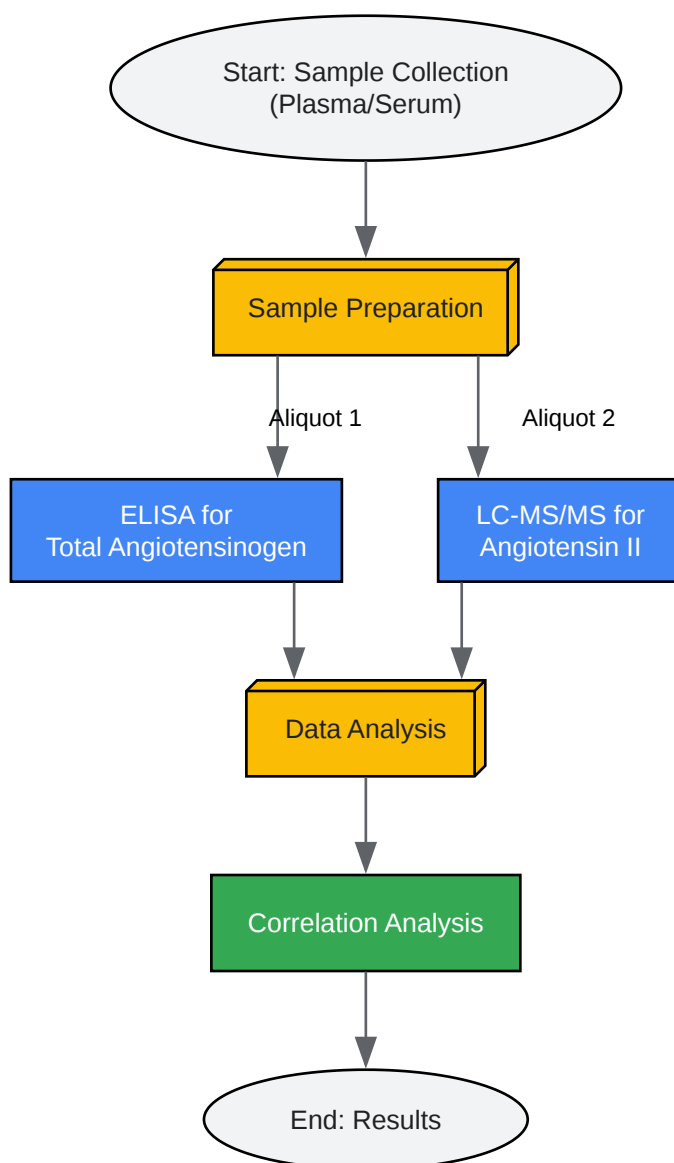
Direct quantitative correlation studies between the specific N-terminal fragment Angiotensinogen (1-13) and Angiotensin II are not extensively available in the literature. However, numerous studies have established baseline and pathological concentrations of total Angiotensinogen and Angiotensin II. The following table summarizes representative concentrations found in human plasma and serum, providing a basis for comparison in experimental design.

Analyte	Method	Sample Type	Concentration Range	Reference
Total Angiotensinogen	ELISA	Plasma	28 - 71 µg/mL	[1]
Total Angiotensinogen	ELISA	Serum	~1 µM (approx. 60 µg/mL)	[1]
Angiotensin II	LC-MS/MS	Plasma	3.3 - 700 pmol/L	[2]
Angiotensin II	LC-MS/MS	Plasma	Age 21-30: 4.4-17.7 pmol/L	[2]
Angiotensin II	LC-MS/MS	Plasma	Age 31-60: 3.9-12.8 pmol/L	[2]
Angiotensin II	Radioimmunoassay	Plasma	Varies with posture and diet	[3]

Signaling Pathway: The Renin-Angiotensin System

The renin-angiotensin system (RAS) is a cascade of enzymatic reactions that regulates blood pressure and fluid balance.[4][5] The pathway is initiated by the cleavage of Angiotensinogen by renin, leading to the production of Angiotensin II, the primary active peptide.





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